

Technical Support Center: 3-Chloroisatoic Anhydride Reactions

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Compound of Interest

Compound Name: 3-Chloroisatoic anhydride

Cat. No.: B1581743

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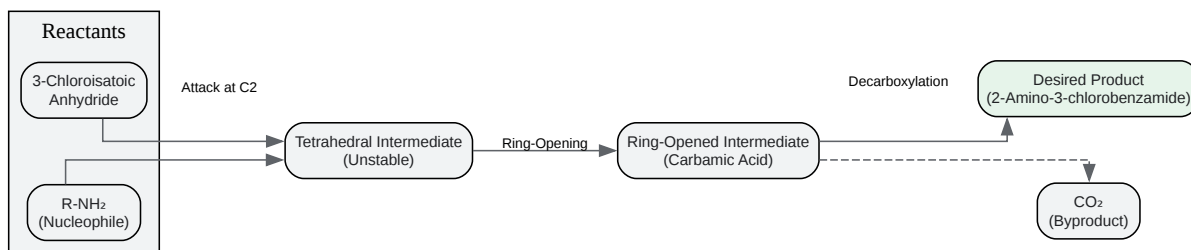
Welcome to the technical support center for **3-Chloroisatoic Anhydride**. This guide is designed for researchers, chemists, and drug development professionals to navigate the complexities of working with this versatile but sensitive reagent. Here, we provide in-depth answers to frequently asked questions and detailed troubleshooting guides to help you mitigate byproduct formation and optimize your reaction outcomes.

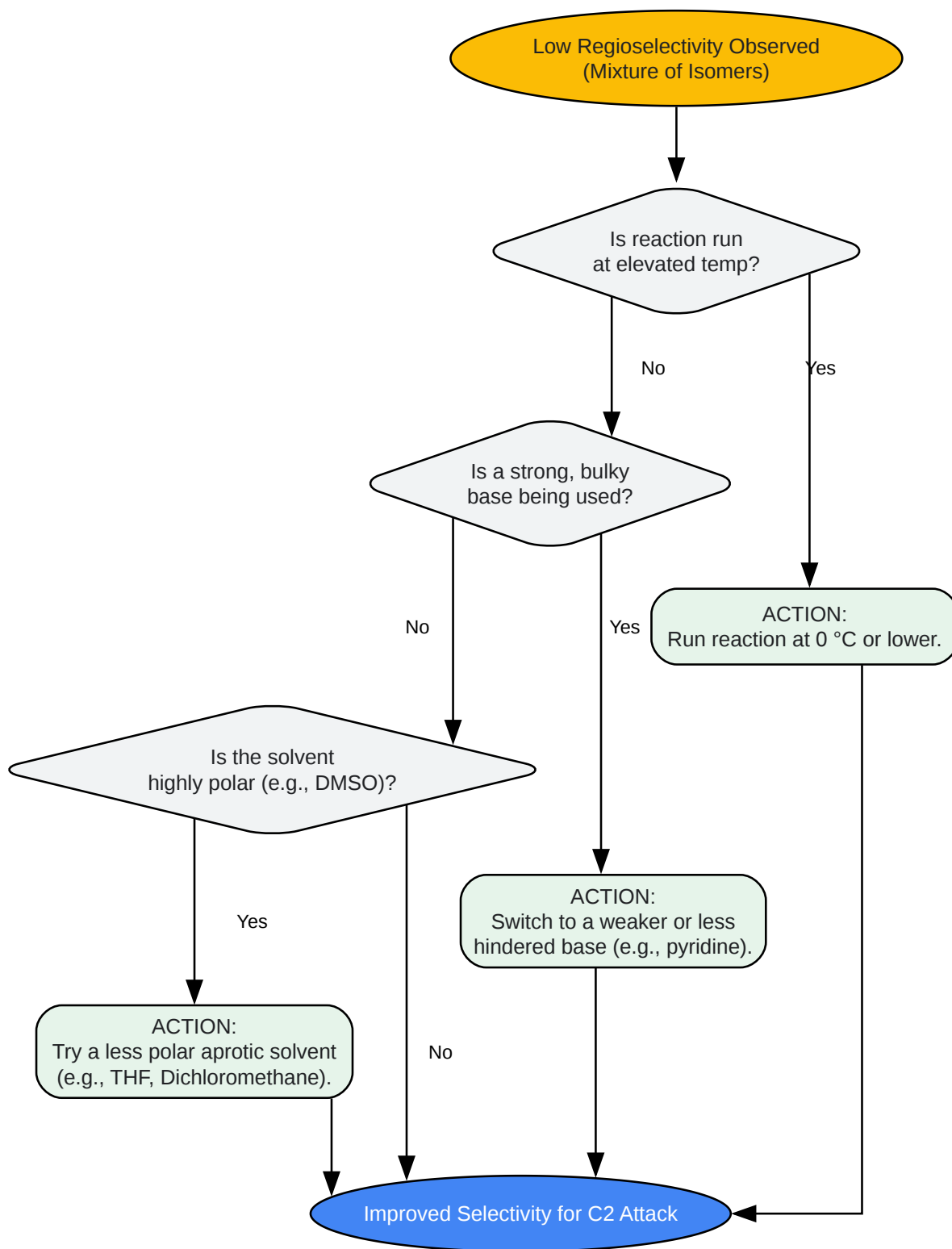
Part 1: Frequently Asked Questions (FAQs)

This section addresses fundamental questions about the reactivity and handling of **3-Chloroisatoic Anhydride**.

Q1: What is the primary mechanism of reaction between 3-Chloroisatoic Anhydride and a primary/secondary amine?

The reaction proceeds via a nucleophilic acyl substitution mechanism.^{[1][2]} The amine nucleophile attacks one of the two electrophilic carbonyl carbons of the anhydride ring. For the synthesis of 2-amino-3-chlorobenzamides, the desired pathway involves the attack at the C2 carbonyl (the one adjacent to the nitrogen). This is followed by the collapse of the tetrahedral intermediate, ring-opening, and subsequent decarboxylation (loss of CO₂) to yield the final amide product.





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References

- 1. The reactions of acyl chlorides and acid anhydrides - Crunch Chemistry [crunchchemistry.co.uk]
- 2. vanderbilt.edu [vanderbilt.edu]
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